

# Preparing AZ191 Stock Solutions for Preclinical Research

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## Compound of Interest

Compound Name: AZ191

Cat. No.: B605721

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

## Abstract

This document provides a comprehensive guide for the preparation of **AZ191** stock solutions for use in various experimental settings. **AZ191** is a potent and selective inhibitor of dual-specificity tyrosine-phosphorylation-regulated kinase 1B (DYRK1B), a kinase implicated in cancer and other proliferative disorders.<sup>[1][2][3]</sup> Accurate preparation of **AZ191** stock solutions is critical for obtaining reliable and reproducible experimental results. This guide outlines the necessary materials, step-by-step protocols for dissolution, and recommendations for storage to ensure the stability and integrity of the compound.

## Introduction to AZ191

**AZ191** is a small molecule inhibitor that demonstrates high selectivity for DYRK1B, with an IC<sub>50</sub> value of 17 nM in cell-free assays.<sup>[1][4]</sup> Its selectivity for DYRK1B is approximately 5-fold and 110-fold greater than for DYRK1A and DYRK2, respectively.<sup>[1][3]</sup> By inhibiting DYRK1B, **AZ191** can modulate cell cycle progression.<sup>[1]</sup> Research has shown that **AZ191** can inhibit the phosphorylation of Cyclin D1 at threonine 286, which is a key regulatory step in the G1/S phase transition of the cell cycle.<sup>[2][5]</sup> Furthermore, **AZ191** has been observed to strongly inhibit the levels of cell-cycle regulators p21Cip1 and p27Kip1.<sup>[1]</sup> These characteristics make

**AZ191** a valuable tool for studying the biological functions of DYRK1B and for preclinical investigations into its therapeutic potential.

## AZ191 Chemical and Physical Properties

A summary of the key chemical and physical properties of **AZ191** is provided in the table below.

Property	Value	Reference
Molecular Formula	C <sub>24</sub> H <sub>27</sub> N <sub>7</sub> O	[1][6]
Molecular Weight	429.52 g/mol	[1][7]
CAS Number	1594092-37-1	[1][7]
Appearance	Crystalline solid	[6]
Purity	≥98%	[7]

## Solubility of AZ191

The solubility of **AZ191** in common laboratory solvents is crucial for the preparation of stock solutions. It is highly soluble in Dimethyl Sulfoxide (DMSO) and has moderate solubility in ethanol. **AZ191** is considered insoluble in water.[1] It is important to use fresh, anhydrous DMSO as moisture can reduce the solubility of the compound.[1]

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Reference
DMSO	100 - 200.22	42.95 - 86	[1][7]
Ethanol	20	8.59	[7]
Water	Insoluble	Insoluble	[1]
DMF	-	2	[6]
Ethanol:PBS (pH 7.2) (1:1)	-	0.5	[6]

Note: The molecular weight used for calculations in this table is 429.52 g/mol . Batch-specific molecular weights may vary slightly.[7]

## Experimental Protocols

### Preparation of a 10 mM AZ191 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AZ191** in DMSO, a commonly used concentration for in vitro experiments.

Materials:

- **AZ191** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Calculate the required mass of **AZ191**:
  - To prepare 1 mL of a 10 mM stock solution, you will need 4.295 mg of **AZ191** (Mass = Molarity x Volume x Molecular Weight).
- Weigh the **AZ191** powder:
  - Carefully weigh out the calculated amount of **AZ191** powder and place it in a sterile microcentrifuge tube or vial.
- Add DMSO:
  - Add the desired volume of anhydrous DMSO to the tube containing the **AZ191** powder. For a 10 mM solution, add 1 mL of DMSO for every 4.295 mg of **AZ191**.

- Dissolve the compound:
  - Vortex the solution until the **AZ191** powder is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.<sup>[4]</sup> Visually inspect the solution to ensure there are no visible particles.
- Aliquot and store:
  - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C or -80°C.

## Storage and Stability of Stock Solutions

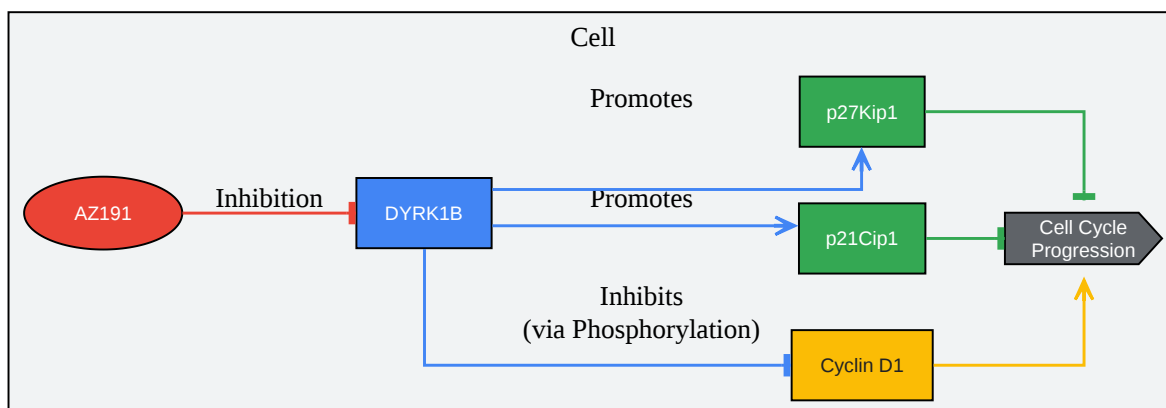
Proper storage is essential to maintain the activity of the **AZ191** stock solution.

Storage Condition	Duration	Reference
-20°C in solvent	1 month - 1 year	<sup>[1]</sup> <sup>[4]</sup>
-80°C in solvent	1 - 2 years	<sup>[1]</sup> <sup>[4]</sup>
-20°C as powder	3 years	<sup>[1]</sup> <sup>[8]</sup>

To prevent degradation, it is highly recommended to aliquot the stock solution into volumes suitable for individual experiments, thus minimizing the number of freeze-thaw cycles.<sup>[1]</sup><sup>[4]</sup>

## Visualizations

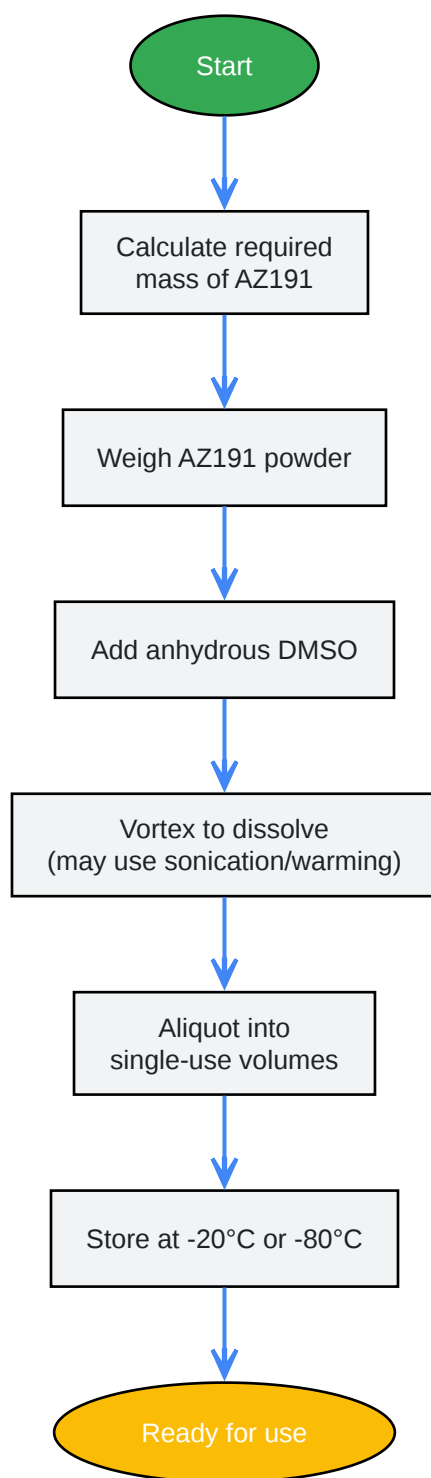
### AZ191 Mechanism of Action: DYRK1B Signaling Pathway



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Caption: **AZ191** inhibits DYRK1B, affecting cell cycle regulators.

## Experimental Workflow: **AZ191** Stock Solution Preparation



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Caption: Workflow for preparing **AZ191** stock solutions.

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